

Diisopropyl Sulfite: A Comprehensive Technical Review for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Diisopropyl sulfite

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An in-depth examination of the synthesis, properties, and applications of **diisopropyl sulfite**, a versatile reagent in organic chemistry with emerging potential in drug development and materials science.

Introduction

Diisopropyl sulfite $[(CH_3)_2CHO]_2SO$, is a dialkyl ester of sulfurous acid. While its close analog, diisopropyl sulfate, has been more extensively studied, **diisopropyl sulfite** possesses unique chemical properties that make it a valuable reagent in its own right, particularly in the realm of O-sulfation and as a potential electrolyte additive. This technical guide provides a comprehensive overview of the current research on **diisopropyl sulfite**, including its synthesis, physical and chemical properties, spectroscopic data, and known applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Physicochemical Properties

Diisopropyl sulfite is a colorless to light yellow liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Diisopropyl Sulfite**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₃ S	[2]
Molecular Weight	166.24 g/mol	[2]
CAS Number	4773-13-1	[2]
Boiling Point	170 °C	[1]
Density	1.01 g/cm ³	[1]
Refractive Index	1.4130-1.4170	[1]
Flash Point	67 °C	[1]
Storage Temperature	2-8°C, under inert atmosphere	[3]
Solubility	Soluble in organic solvents.	
IUPAC Name	dipropan-2-yl sulfite	[2]

Spectroscopic Data

The structural characterization of **diisopropyl sulfite** is supported by various spectroscopic techniques.

Table 2: Spectroscopic Data for **Diisopropyl Sulfite**

Technique	Key Data and Observations	Reference(s)
^1H NMR	Data for the closely related diisopropyl sulfoxide shows characteristic signals for the isopropyl protons.	[4]
^{13}C NMR	Data for the related diisopropyl sulfoxide is available.	[4]
Infrared (IR) Spectroscopy	FTIR spectra are available from various databases.	[2]
Mass Spectrometry (MS)	GC-MS data is available, providing fragmentation patterns for identification.	[2]

Synthesis of Diisopropyl Sulfite

A common and straightforward method for the synthesis of **diisopropyl sulfite** involves the reaction of isopropanol with thionyl chloride.

General Experimental Protocol: Synthesis from Isopropanol and Thionyl Chloride

This procedure is adapted from the general synthesis of n-butyl sulfite and can be applied to the preparation of **diisopropyl sulfite**.[\[5\]](#)

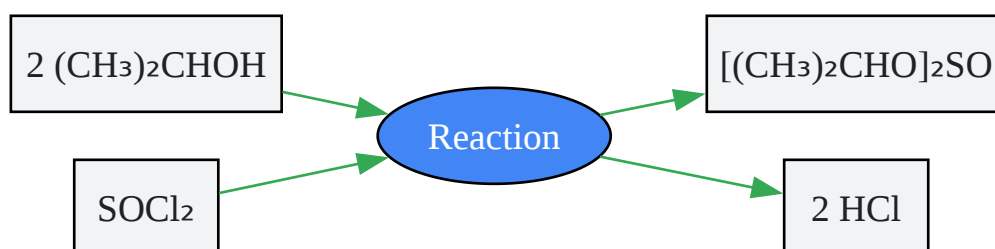
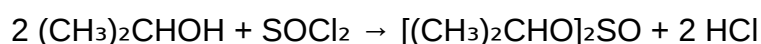
Materials:

- Isopropanol (dry)
- Thionyl chloride (distilled)
- Inert gas (e.g., nitrogen or argon)
- Apparatus for reaction under inert atmosphere, including a dropping funnel and a system for trapping evolved HCl gas.

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a condenser connected to an acid gas trap, place dry isopropanol.
- Slowly add thionyl chloride dropwise to the stirred isopropanol. The reaction is exothermic, and the temperature should be controlled, initially with cooling if necessary.
- After the addition is complete, the reaction mixture is gradually heated to reflux to drive the reaction to completion and to remove dissolved hydrogen chloride.
- The crude **diisopropyl sulfite** is then purified by vacuum distillation.

Reaction Stoichiometry:



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Caption: Synthesis of **Diisopropyl Sulfite**.

Chemical Reactions and Applications

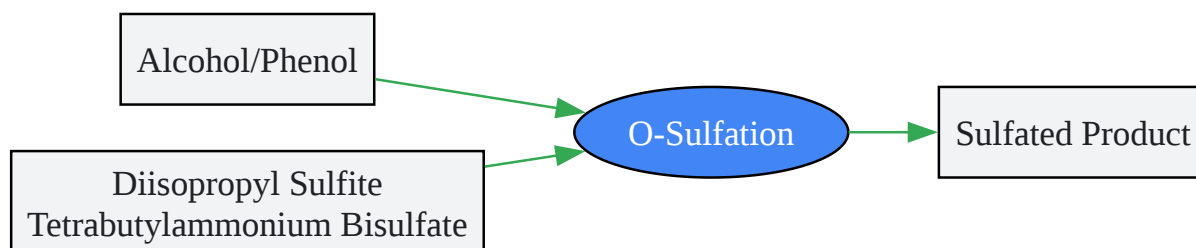
Diisopropyl sulfite serves as a versatile reagent in several chemical transformations, with its applications primarily centered around its role as a sulfating and alkylating agent.

O-Sulfation Reactions

Diisopropyl sulfite is a key reagent in O-sulfation, a critical modification for many bioactive molecules.^[6] When activated by tetrabutylammonium bisulfate, it provides a robust method for the functionalization of a wide range of substrates, including alcohols and phenols.^{[6][7][8]} This

method is particularly valuable in drug discovery for the late-stage functionalization of complex molecules.[6]

General Workflow for O-Sulfation:



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Caption: O-Sulfation using **Diisopropyl Sulfite**.

Applications in Drug Development and Peptide Synthesis

The ability of **diisopropyl sulfite** to effect O-sulfation under mild conditions makes it a valuable tool in medicinal chemistry and peptide synthesis.[6] Sulfation can alter the biological activity and pharmacokinetic properties of drug candidates and peptides.

Use as an Electrolyte Additive

Organic sulfites, including **diisopropyl sulfite**, have been investigated as electrolyte additives in lithium-ion batteries. They can contribute to the formation of a stable solid electrolyte interphase (SEI) on the electrodes, which can improve battery performance and cycle life.[9]

Safety and Toxicology

Diisopropyl sulfite is classified as a skin and eye irritant.[2] Handling should be performed in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.[1][10]

GHS Hazard Information:

- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]

Detailed toxicological studies specifically on **diisopropyl sulfite** are limited. However, data on related alkyl sulfites suggest that acute oral toxicity is generally low, with the primary effect being gastrointestinal irritation.[6] It is important to distinguish **diisopropyl sulfite** from diisopropyl sulfate, which is a suspected carcinogen.[11][12]

Conclusion

Diisopropyl sulfite is a reagent with significant potential in organic synthesis, particularly for O-sulfation reactions relevant to drug discovery and the modification of bioactive molecules. Its application as an electrolyte additive in battery technology is also an emerging area of research. While a general understanding of its synthesis and properties exists, further research into its specific reaction mechanisms, a broader range of applications, and a more detailed toxicological profile will be crucial for its full exploitation in scientific and industrial settings. This guide provides a foundational resource for professionals seeking to understand and utilize this versatile chemical.

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- To cite this document: BenchChem. [Diisopropyl Sulfite: A Comprehensive Technical Review for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117700#literature-review-of-diisopropyl-sulfite-research]

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